Reference standards for 2-Methoxy-3-(methylthio)propanoic acid analysis

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Compound of Interest	
Compound Name:	*2-Methoxy-3-(methylthio)propanoic acid*
CAS No.:	*1374320-98-5*
Cat. No.:	*B2869358*

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Reference Standards for **2-Methoxy-3-(methylthio)propanoic Acid**: A Strategic Sourcing and Validation Guide

Executive Summary & Compound Identity

2-Methoxy-3-(methylthio)propanoic acid (MMPA) is a specialized organosulfur intermediate, distinct from the widely used methionine hydroxy analog (HMTBA, which has a 4-carbon backbone). Unlike commodity standards, MMPA lacks a broad commercial catalog presence as a Certified Reference Material (CRM).

This guide addresses the critical gap in sourcing standards for MMPA. It objectively compares the two viable pathways for obtaining reference material—Custom Synthesis (Outsourced) versus In-House Preparation—and provides a self-validating protocol to ensure analytical rigor.

Chemical Identity:

- IUPAC Name: **2-Methoxy-3-(methylthio)propanoic acid**

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- Molecular Formula: $C_5H_{10}O_3S$
- Molecular Weight: 150.20 g/mol
- Key Structural Feature: An O-methylated alpha-hydroxy acid backbone with a beta-methylthio group.
- Critical Distinction: Do not confuse with 2-methoxy-4-(methylthio)butanoic acid (the methionine derivative). MMPA is a cysteine derivative analog (3-carbon chain).

Strategic Comparison: Sourcing Pathways

Since off-the-shelf CRMs are unavailable, researchers must choose between outsourcing or internal synthesis.

Feature	Option A: Custom Synthesis (CRO)	Option B: In-House Synthesis (Lab Scale)
Primary Utility	GLP/GMP Regulatory Filings	R&D, Method Development, Early Screening
Purity Confidence	High (>98% Guaranteed with CoA)	Variable (Dependent on purification skill)
Lead Time	4–8 Weeks	3–5 Days
Cost	High (5,000 for <1g)	Low (<$100 in reagents)
Documentation	Full Characterization Report (NMR, MS, HPLC)	Requires Self-Generation of Data
Risk	Vendor delay; IP disclosure	Safety hazards (Methyl Iodide, NaH)

Recommendation:

- Choose Option A if the data will support a regulatory submission (IND/NDA) where traceability is paramount.

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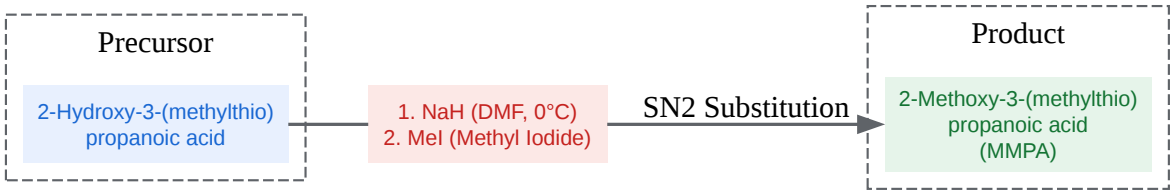
- Choose Option B for internal impurity profiling, metabolic studies, or pesticide development, provided you follow the validation protocol below.

In-House Synthesis & Purification Protocol

This protocol is adapted from patent literature (WO2013162716A2) and optimized for laboratory safety and yield. It utilizes the O-methylation of the hydroxy-analog precursor.

Mechanism of Action

The reaction proceeds via a Williamson ether synthesis. Sodium hydride deprotonates the alpha-hydroxyl group, forming an alkoxide which attacks methyl iodide.



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Figure 1: Synthetic pathway for MMPA reference standard generation.

Step-by-Step Methodology

Safety Warning:Methyl Iodide (MeI) is a neurotoxin and carcinogen. Sodium Hydride (NaH) is pyrophoric. Perform all steps in a functioning fume hood under inert atmosphere (N_2).

- Preparation:
  - Dissolve 2-hydroxy-3-(methylthio)propanoic acid (1.0 eq, commercially available or synthesized from 3-chloro-2-hydroxypropanoic acid) in anhydrous DMF (approx. 5 mL per mmol).
  - Cool the solution to 0°C in an ice bath.
- Deprotonation:

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- Carefully add Sodium Hydride (60% dispersion in oil, 2.2 eq) portion-wise.
- Observation: Vigorous bubbling (

  gas). Stir for 15–30 minutes until bubbling ceases.

- Methylation:
  - Add Methyl Iodide (1.1 eq) dropwise via syringe.
  - Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours.
- Work-up:
  - Quench with water (carefully).
  - Acidify to pH ~2 with 2N HCl.
  - Extract with Ethyl Acetate (3x).
  - Dry organic layer over

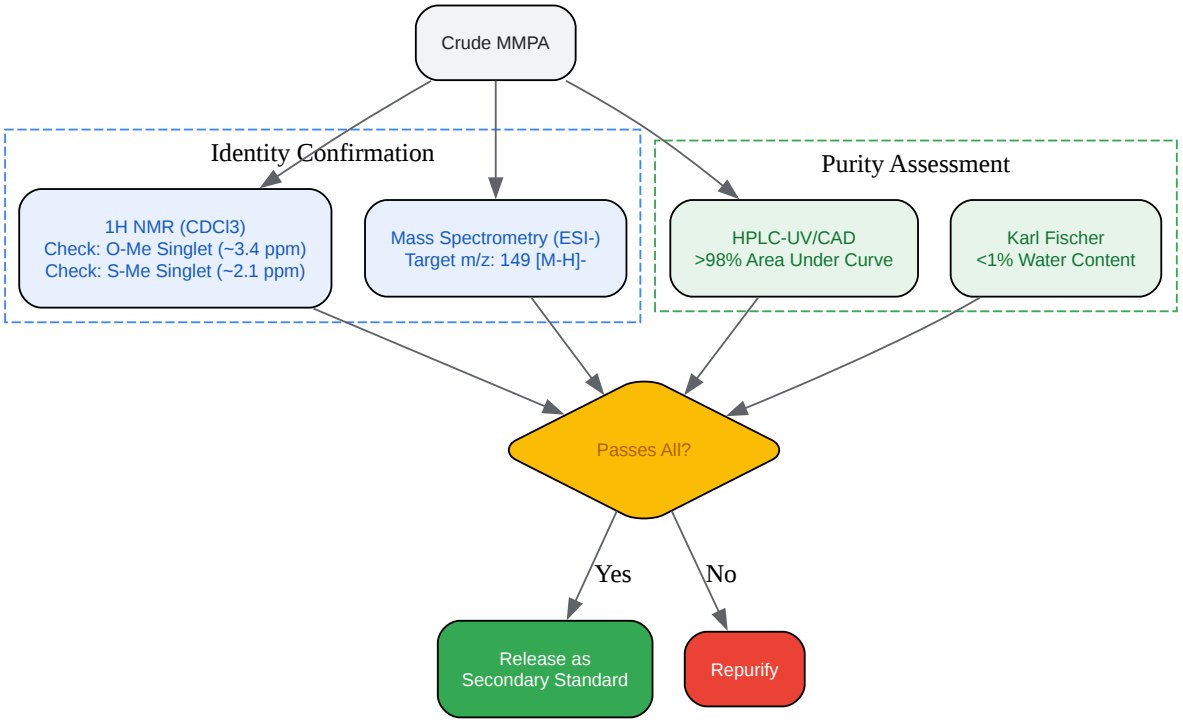
    , filter, and concentrate in vacuo.
- Purification (Crucial for Standard Grade):
  - The crude oil must be purified via Flash Column Chromatography.
  - Stationary Phase: Silica Gel.
  - Mobile Phase: Gradient of 0–50% Ethyl Acetate in Hexanes.
  - Target: Collect fractions containing the spot with

    (verify via TLC).

Validation: The "Self-Validating" System

To treat your in-house material as a "Reference Standard," you must establish its identity and purity. Use the following multi-modal approach.

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Figure 2: Validation workflow for qualifying in-house synthesized MMPA.

Characterization Checklist

Technique	Expected Result ($CDCl_3$)	Diagnostic Significance
^1H NMR	3.45 (s, 3H, $-OCH_3$)	Confirms O-methylation (distinct from starting material).
^1H NMR	2.15 (s, 3H, $-SCH_3$)	Confirms integrity of the methylthio group.
^1H NMR	3.9–4.1 (m, 1H, -H)	Chemical shift changes due to adjacent methoxy group.
MS (ESI-)	149.0	Molecular ion confirms Formula .
HPLC Purity	Single peak >98% area	Ensures no unreacted HMTBA remains.

Analytical Method Recommendations

For routine analysis of MMPA in samples, UV detection is challenging due to the lack of a strong chromophore.

- Recommended Method:LC-MS/MS (Triple Quadrupole).
  - Ionization: ESI Negative Mode.
  - Transition: 149 101 (Loss of methanethiol/methanol fragments).
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), capable of retaining polar organic acids. Use acidic mobile phase (0.1% Formic Acid) to keep the carboxylic acid protonated for retention.
- Alternative (Non-MS):HPLC-CAD (Charged Aerosol Detection) or RI (Refractive Index).

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- Note: UV at 210 nm is possible but non-specific and prone to interference from solvents and other matrix components.

References

- Preparation of **2-methoxy-3-(methylthio)propanoic acid**.World Intellectual Property Organization, WO2013162716A2, Example 60.
- Synthesis of alpha-hydroxy-beta-methylthiopropanoic acid derivatives.Journal of Organic Chemistry, 1996, 51, 1026-1029. (Methodology grounding for organosulfur synthesis).
- Methionine Hydroxy Analog (HMTBA) Properties.Novus International Technical Guides.

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